

Technical Guide: 4-((Triisopropylsilyl)oxy)benzoic Acid Reference Standard

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Compound of Interest

Compound Name: 4-((Triisopropylsilyl)oxy)benzoic acid

Cat. No.: B14117928

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Executive Summary & Product Identity

4-((Triisopropylsilyl)oxy)benzoic acid (CAS: 1163689-92-6) is a critical reference standard and advanced intermediate used in medicinal chemistry and materials science. It represents a benzoic acid scaffold where the para-phenolic hydroxyl is masked by a Triisopropylsilyl (TIPS) group.

Unlike transient protecting groups (e.g., TMS) or traditional ethers (e.g., Methyl, Benzyl), the TIPS moiety offers a unique steric-electronic profile. It provides exceptional stability against basic hydrolysis and nucleophilic attack while retaining lability to fluoride sources (TBAF) and strong acids. This guide compares its performance against industry alternatives (TBDMS, TBDPS, Benzyl) to validate its selection in high-fidelity synthetic routes.

Chemical Profile

Property	Specification
Chemical Name	4-((Triisopropylsilyl)oxy)benzoic acid
CAS Number	1163689-92-6
Molecular Formula	C ₁₆ H ₂₆ O ₃ Si
Molecular Weight	294.46 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in Water
Key Application	Orthogonal protection strategies; Impurity profiling in API synthesis

Comparative Performance Analysis

The selection of a reference standard or building block hinges on its stability profile during reaction cycling. The TIPS-protected benzoic acid is compared below with its primary analogues: TBDMS (tert-Butyldimethylsilyl) and Benzyl ethers.

Hydrolytic Stability (Experimental Insights)

The TIPS group is significantly more bulky than TBDMS, shielding the silicon-oxygen bond.

- **Acidic Stability:** TIPS phenolic ethers are approximately 10–20x more stable than TBDMS ethers in acidic media (e.g., AcOH/THF).
- **Basic Stability:** TIPS offers superior resistance to base. In 1M NaOH/MeOH, TBDMS phenols can undergo premature cleavage, whereas TIPS phenols remain intact, allowing for the selective hydrolysis of methyl esters in the presence of the TIPS phenol.

Table 1: Comparative Stability of Phenolic Protecting Groups

Feature	TIPS (Triisopropylsilyl)	TBDMS (tert- Butyldimethylsilyl)	Benzyl (Bn)
Acid Stability	High (Survives dilute HCl)	Moderate (Cleaves in AcOH)	Very High (Requires strong acid/Lewis acid)
Base Stability	Excellent (Stable to 1M NaOH)	Good (Slow cleavage in strong base)	Excellent
Deprotection	Fluoride (TBAF) or Strong Acid	Fluoride (Fast) or Mild Acid	Hydrogenation (Pd/C) or BBr ₃
Steric Bulk	High (Hindered environment)	Moderate	Low
Atom Economy	Lower (Large mass penalty)	Moderate	High
Use Case	Orthogonal Reference: When base stability is required but hydrogenation is impossible.	Routine Synthesis: Cost-effective, easy removal.	Permanent Protection: Early-stage synthesis.

Chromatographic Orthogonality

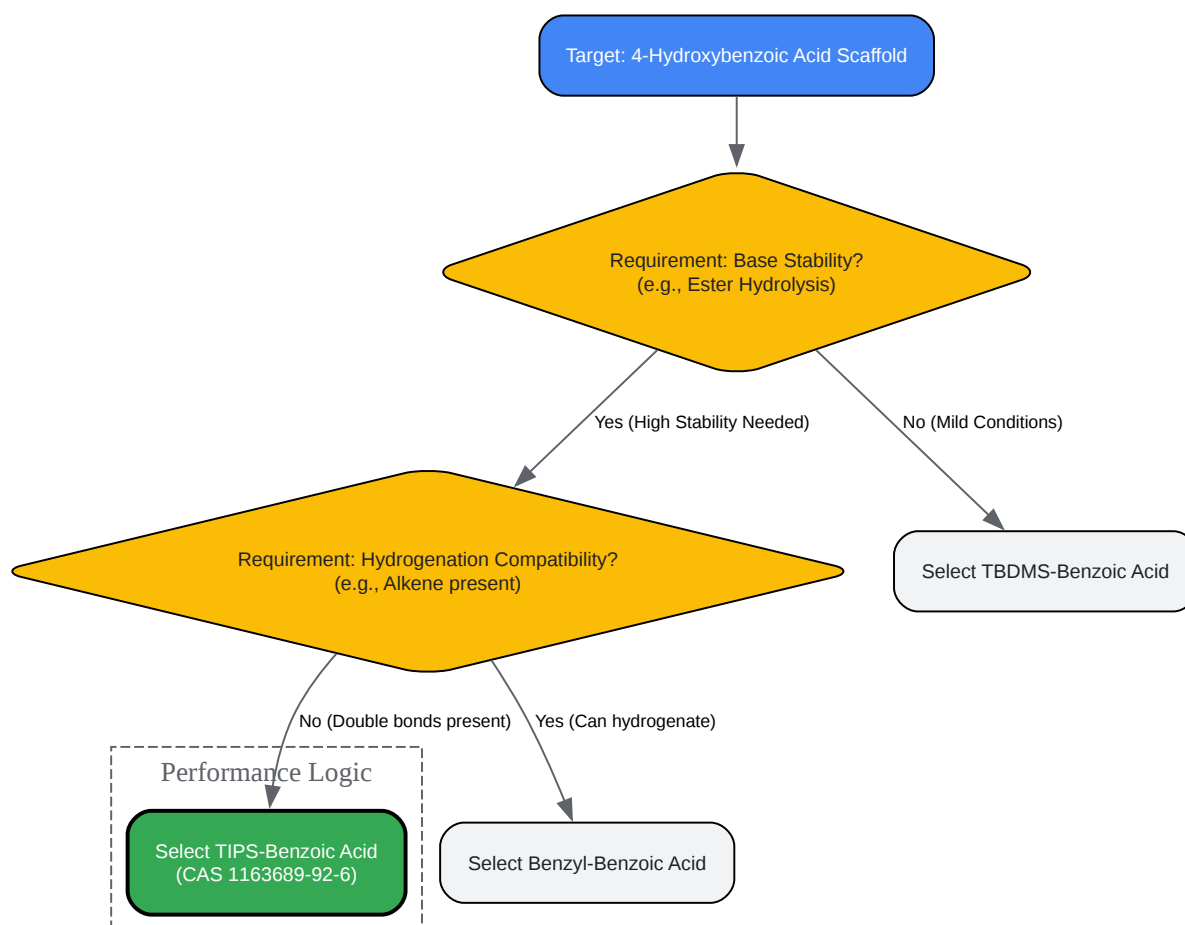
In impurity profiling, **4-((Triisopropylsilyl)oxy)benzoic acid** elutes significantly later than 4-hydroxybenzoic acid and 4-((tert-butyldimethylsilyl)oxy)benzoic acid on Reverse Phase (C18) columns due to the high lipophilicity of the three isopropyl groups.

- Retention Factor (

) Increase: TIPS > TBDPS > TBDMS > Benzyl > Free Phenol.
- Implication: This distinct retention makes the TIPS derivative an excellent "marker" for monitoring incomplete deprotection or silylation over-reaction in complex mixtures.

Visualizing the Decision Logic

The following diagram illustrates the synthetic decision pathway for selecting the TIPS standard versus alternatives, highlighting the orthogonality principle.



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Caption: Decision matrix for selecting **4-((Triisopropylsilyl)oxy)benzoic acid** based on reaction orthogonality constraints.

Experimental Protocols

Protocol A: Synthesis of the Reference Standard

This protocol yields high-purity material suitable for use as a qualified reference standard.

Reagents:

- 4-Hydroxybenzoic acid (1.0 eq)
- Triisopropylsilyl chloride (TIPS-Cl) (1.2 eq)
- Imidazole (2.5 eq)
- Anhydrous DMF (Dimethylformamide)

Step-by-Step Methodology:

- **Dissolution:** In a flame-dried flask under Argon, dissolve 4-Hydroxybenzoic acid (1.38 g, 10 mmol) and Imidazole (1.70 g, 25 mmol) in anhydrous DMF (15 mL).
- **Addition:** Cool the solution to 0°C. Add TIPS-Cl (2.31 g, 12 mmol) dropwise via syringe over 10 minutes to control exotherm.
- **Reaction:** Allow the mixture to warm to room temperature (25°C) and stir for 12–16 hours. Monitor by TLC (Hexane:EtOAc 4:1). The free phenol spot should disappear.
- **Workup:** Dilute with Diethyl Ether (100 mL). Wash successively with 1N HCl (2 x 30 mL) to remove imidazole, Water (3 x 30 mL), and Brine (30 mL).
- **Drying:** Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo.
- **Purification:** Recrystallize from Hexane/Ethyl Acetate or perform flash chromatography (SiO₂, Gradient 0-20% EtOAc in Hexane) to obtain the white crystalline solid.

Protocol B: Quality Control (HPLC-UV)

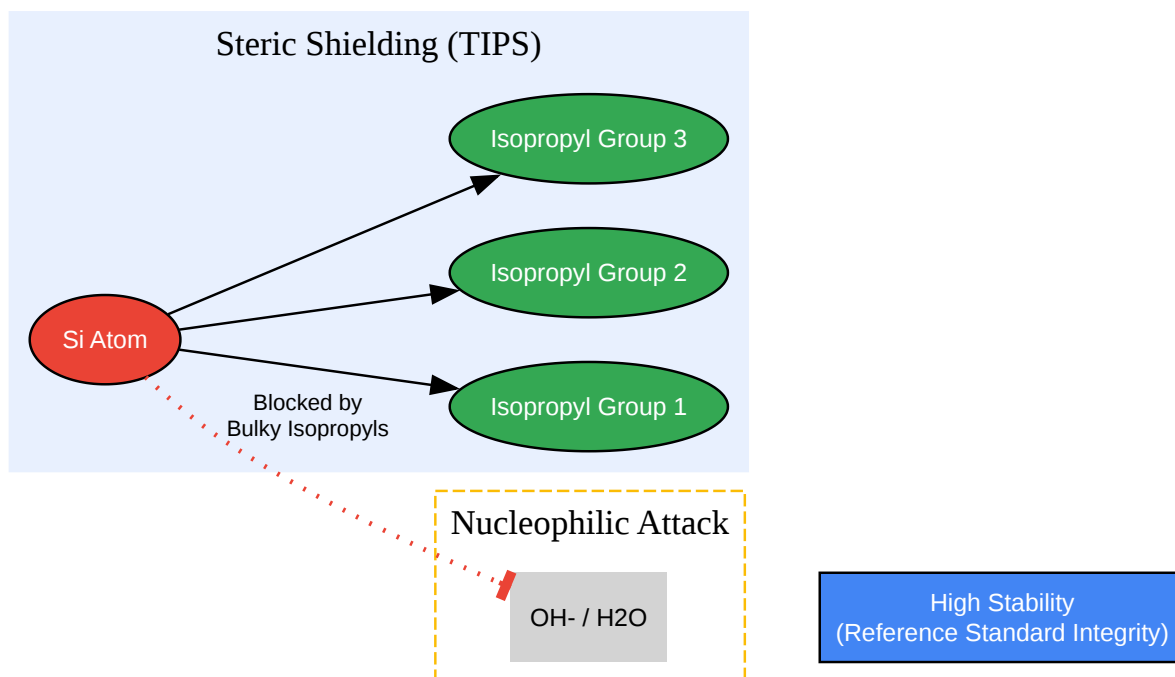
To qualify the material as a reference standard, use the following method to assess purity and distinguish it from the free acid impurity.

Instrument: HPLC with PDA/UV detector (254 nm). Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μ m). Mobile Phase:

- A: 0.1% Formic Acid in Water
- B: Acetonitrile Gradient:
- 0–2 min: 5% B
- 2–15 min: 5% $\rightarrow$ 95% B (Linear Gradient)
- 15–20 min: 95% B Flow Rate: 1.0 mL/min. Expected Results:
- 4-Hydroxybenzoic acid (Impurity): RT ~ 3.5 min.
- **4-((Triisopropylsilyl)oxy)benzoic acid** (Target): RT ~ 12.8 min (Significant hydrophobic shift).

Mechanistic Validation

The following diagram details the hydrolytic stability mechanism that differentiates TIPS from TBDMS, validating its use as a robust standard.



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Caption: Steric shielding mechanism of the TIPS group preventing nucleophilic attack on the Silicon atom.

References

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